

A Photophysical Showdown: Cyanine3 vs. ATTO 550 for Advanced Fluorescence Applications

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Compound of Interest

Compound Name: *Cyanine3 carboxylic acid*

Cat. No.: *B12395148*

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For researchers, scientists, and drug development professionals leveraging fluorescence-based techniques, the choice of fluorophore is a critical determinant of experimental success. This guide provides a detailed, data-driven comparison of two widely used fluorescent dyes in the orange-red spectral region: Cyanine3 (Cy3) and ATTO 550. This objective analysis of their photophysical properties, supported by experimental methodologies, aims to empower informed decisions for applications ranging from cellular imaging to single-molecule studies.

Executive Summary

ATTO 550 emerges as a superior alternative to the traditional Cyanine3 dye, offering significantly enhanced photostability and a higher fluorescence quantum yield, which translates to brighter and more durable signals in demanding applications. While both dyes exhibit similar absorption and emission profiles, the increased performance of ATTO 550 in key photophysical parameters makes it a more robust choice for experiments requiring prolonged or intense light exposure.

Quantitative Photophysical Comparison

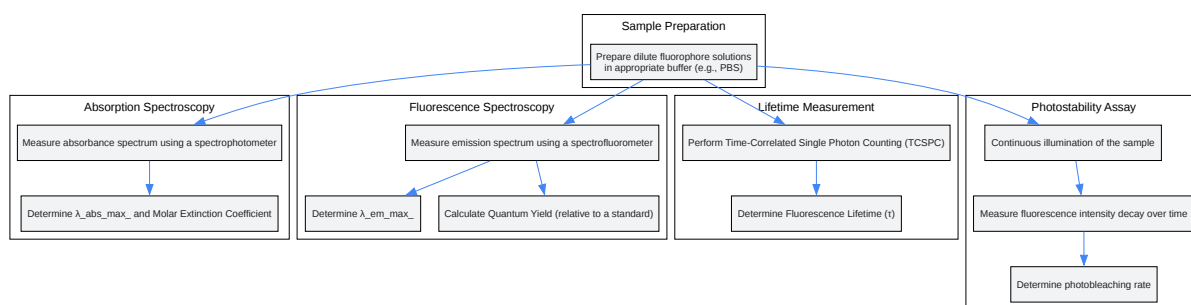
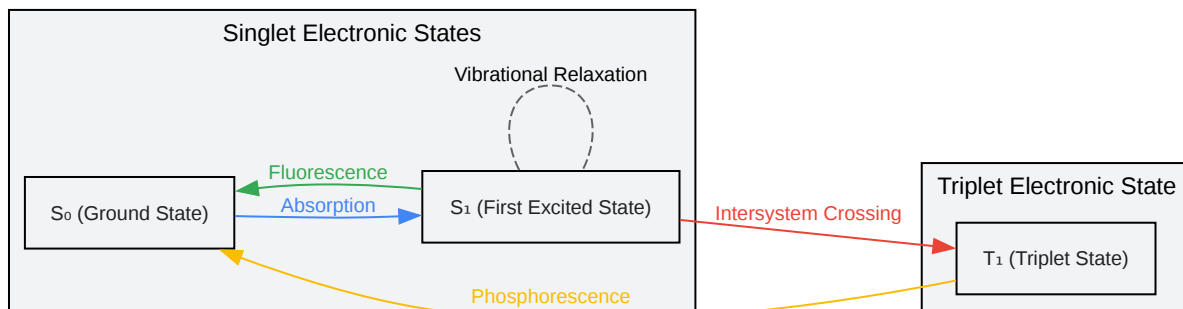
The selection of a fluorescent probe is often dictated by its specific photophysical characteristics. The following table summarizes the key performance metrics for Cy3 and ATTO 550.

Photophysical Property	Cyanine3 (Cy3)	ATTO 550
Absorption Maximum (λ_{abs})	555 nm[1][2]	554 nm[3][4][5][6][7]
Emission Maximum (λ_{em})	570 nm[1][2][8]	576 nm[3][4][5][6][7]
Molar Extinction Coefficient (ϵ)	150,000 $\text{cm}^{-1}\text{M}^{-1}$ [2]	120,000 $\text{cm}^{-1}\text{M}^{-1}$ [3][4][5][6][7]
Fluorescence Quantum Yield (Φ)	~0.15 - 0.31[2][8]	~0.80[3][4][5][7]
Fluorescence Lifetime (τ)	In the nanosecond range[9] [10]	3.6 ns[3][4][5][6][7]
Photostability	Susceptible to photobleaching[11][12]	High photostability[5][11][12]

Note: Molar extinction coefficients and quantum yields can be influenced by the molecular conjugate and solvent conditions.[11]

Visualizing Photophysical Principles

To understand the underlying processes governing fluorescence, a simplified Jablonski diagram is presented below. This diagram illustrates the electronic transitions that occur when a fluorophore absorbs and emits light.



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